

An In-depth Technical Guide to Toldimfos (CAS 575-75-7)

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Compound of Interest

Compound Name: Toldimfos

Cat. No.: B206624

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Executive Summary

Toldimfos, identified by CAS number 575-75-7, is an aromatic organophosphorus compound primarily used in veterinary medicine as a metabolic stimulant and phosphorus source.^{[1][2]} While its use in humans has been discontinued, it remains a key therapeutic agent for treating and preventing metabolic disorders, nutritional deficiencies, and conditions related to calcium, magnesium, and phosphorus imbalances in a range of animals, including cattle, horses, pigs, sheep, and dogs.^[3] This document provides a comprehensive overview of the existing scientific literature on **Toldimfos**, focusing on its mechanism of action, pharmacokinetic and pharmacodynamic properties, and key experimental methodologies. Quantitative data has been consolidated into tables for clarity, and critical workflows and pathways are visualized using diagrams.

Compound Profile

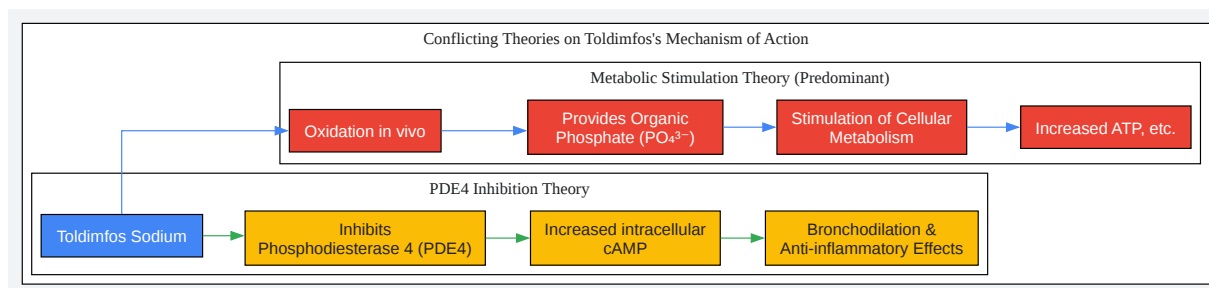
Toldimfos sodium is the sodium salt of (4-Dimethylamino-o-tolyl)phosphonous acid.^[2] It is a white, water-soluble solid, a property that facilitates its formulation into aqueous solutions for injection.^{[4][5]}

Identifier	Value	Reference
CAS Number	575-75-7	
Chemical Name	Sodium (4-(dimethylamino)-2-methylphenyl)phosphinate	
Molecular Formula	C ₉ H ₁₂ NNaO ₂ P	[4]
Molecular Weight	221.17 g/mol	
Synonyms	p-dimethylamino-o-toluenephosphonous acid sodium salt, Tonofosfan	[2]
Appearance	White to off-white powder	
Solubility	Soluble in water	[5]

Mechanism of Action

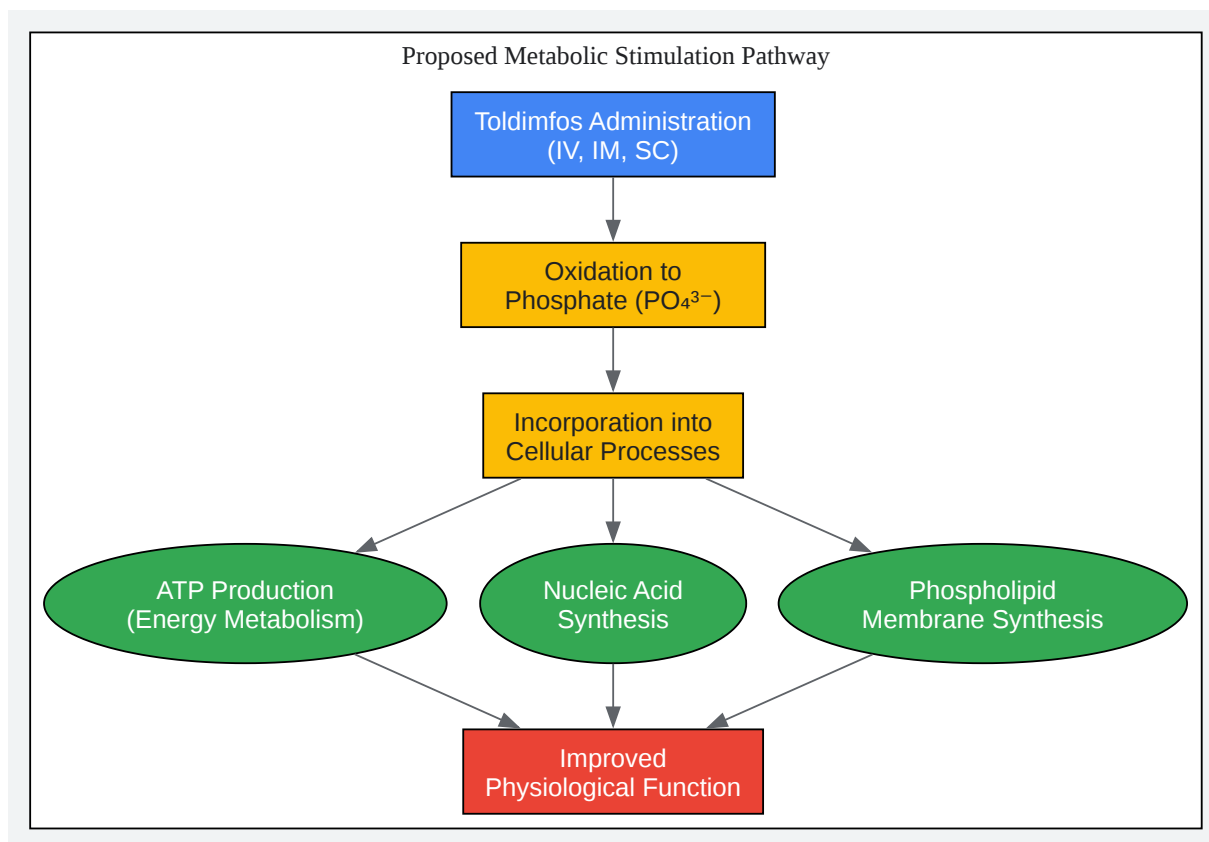
The precise mechanism of action for **Toldimfos** has not been fully elucidated, and the literature suggests its effects are more complex than simple phosphorus substitution.[6] The predominant theory is that **Toldimfos** acts as a metabolic stimulant.[6][7] As an aromatic phosphorus compound, it is oxidized in the body to phosphate, which is fundamentally important for numerous vital processes, including cellular energy transfer (ATP), bone formation, and nucleic acid synthesis.[7][8][9]

However, conflicting or alternative mechanisms have been proposed. One source suggests **Toldimfos** sodium functions as a phosphodiesterase type 4 (PDE4) inhibitor, which would increase intracellular cyclic adenosine monophosphate (cAMP) levels, leading to effects like bronchodilation and reduced inflammation.[10] Another line of research points towards immunomodulatory and antioxidant properties, possibly through the enhancement of macrophage function and modulation of cytokine production.[8]



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Caption: Dueling proposed mechanisms of action for **Toldimfos**.



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Caption: Hypothetical pathway of **Toldimfos** as a metabolic stimulant.

Pharmacokinetics

Toldimfos is characterized by rapid absorption and elimination.^{[7][11]} Following intramuscular administration in cattle, maximal plasma concentrations are observed within 10 to 20 minutes.^{[6][8][12]} The pharmacokinetic profile corresponds to a one-compartment distribution model.^{[6][12]} Elimination occurs primarily via the urinary pathway, with the majority of the dose excreted

within hours as the unchanged parent compound.^{[6][7][12]} Importantly, repeated dosing does not lead to bioaccumulation.^{[6][7]}

Parameter	Species	Dose	Route	Value	Reference
T-max (Peak Concentration Time)	Cattle	10 mg/kg	IM	10 - 20 min	[6] [12]
T-max (Peak Concentration Time)	Bovine (adult)	20 mg/kg	IM	10 min	[6]
Peak Concentration (C-max)	Bovine (adult)	20 mg/kg	IM	52 - 61 µg eq/mL	[6]
Serum Half-life (t½)	Calves	10 mg/kg	IM	1.07 hours	[6] [8] [12]
Serum Half-life (t½)	Dairy Cows	10 mg/kg	IM	1.15 hours	[6] [8] [12]
Serum Half-life (t½)	Bovine (adult)	20 mg/kg	IM	0.7 - 0.95 hours	[6]
Mean Residence Time (MRT)	Calves	10 mg/kg	IM	3.6 hours	[6] [12]
Mean Residence Time (MRT)	Dairy Cows	10 mg/kg	IM	3.1 hours	[6] [12]
Mean Residence Time (MRT)	Bovine (adult)	20 mg/kg	IM	1.1 - 1.4 hours	[6]
Volume of Distribution (Vd)	Bovine (adult)	20 mg/kg	IM	0.27 - 0.34 L/kg	[6]
Total Clearance	Bovine (adult)	20 mg/kg	IM	0.2 - 0.27 L/hour	[6]

Urinary Excretion	Dogs	Not specified	IV	~90% in 4 hours	[7]
Urinary Excretion	Dogs	Not specified	IM	~90% in 8 hours	[7]
Urinary Excretion	Cattle	10 mg/kg	IM	Major fraction in 6 hours	[6][12]

Pharmacodynamics and Clinical Efficacy

Specific pharmacodynamic data is limited.[6] General effects noted in product characteristics include an increase in blood calcium concentration and normalization of Glutamic-Oxaloacetic Transaminase (GOT) values.[7]

A clinical study on buffaloes with post-parturient hemoglobinuria provided comparative efficacy data. In this study, **Toldimfos** sodium was found to be more effective at improving key biochemical markers compared to sodium acid phosphate.[13]

Parameter	Effect of Toldimfos Sodium	Comparison	Reference
Serum Phosphorus	Significant Improvement	Better than sodium acid phosphate	[13]
Serum Calcium	Improvement	-	[13]
AST & ALT Activity	Significant Decrease	Better than sodium acid phosphate	[13]
Glutathione Peroxidase	Significant Improvement	Better than sodium acid phosphate	[13]
Glucose-6-Phosphate	Significant Improvement	Better than sodium acid phosphate	[13]

Toxicology

Acute toxicity studies in mice have produced conflicting results, indicating a wide range in the lethal dose depending on the study and the route of administration.[6]

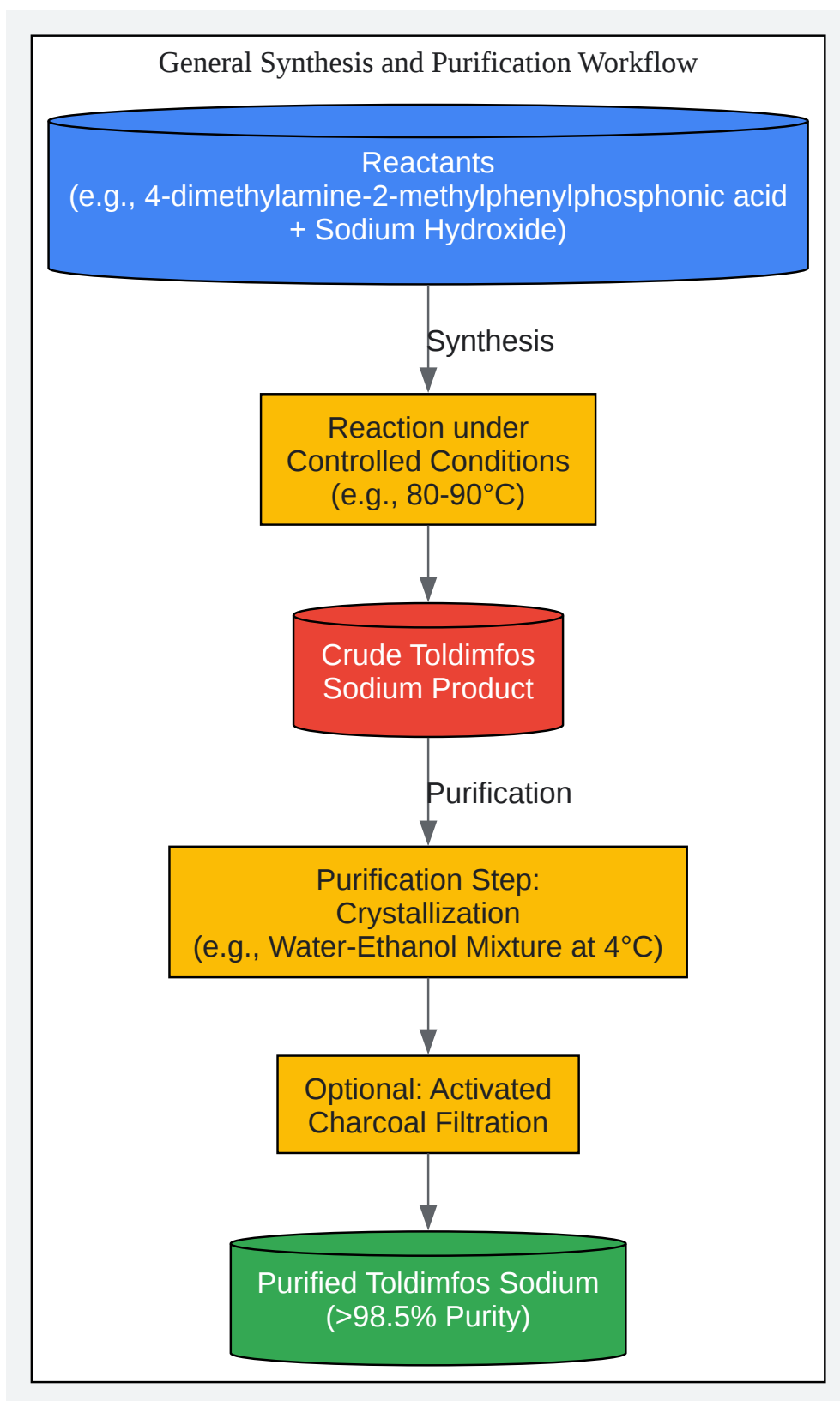
Species	Route	LD ₅₀ (Study 1)	LD ₅₀ (Study 2)	Reference
Mouse	Subcutaneous (SC)	164 mg/kg bw	8000 mg/kg bw	[6]
Mouse	Intramuscular (IM)	132 mg/kg bw	-	[6]
Mouse	Intravenous (IV)	4000 mg/kg bw	6000 mg/kg bw	[6]

Key Experimental Protocols & Methodologies

While complete, step-by-step protocols are proprietary to the cited studies, key parameters and workflows for the synthesis and analysis of **Toldimfos** can be extracted from the literature.

Synthesis

Toldimfos sodium can be synthesized via several routes. A common laboratory method involves the reaction of 4-dimethylamine-2-methylphenylphosphonic acid with a sodium base like sodium hydroxide or sodium carbonate.[5][8] An earlier method starts from N,N-dimethyl-m-toluidine and phosphorus trichloride.[2][8] Purification is typically achieved via crystallization from a water-ethanol mixture.[8]



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Caption: Workflow for the synthesis and purification of **Toldimfos** sodium.

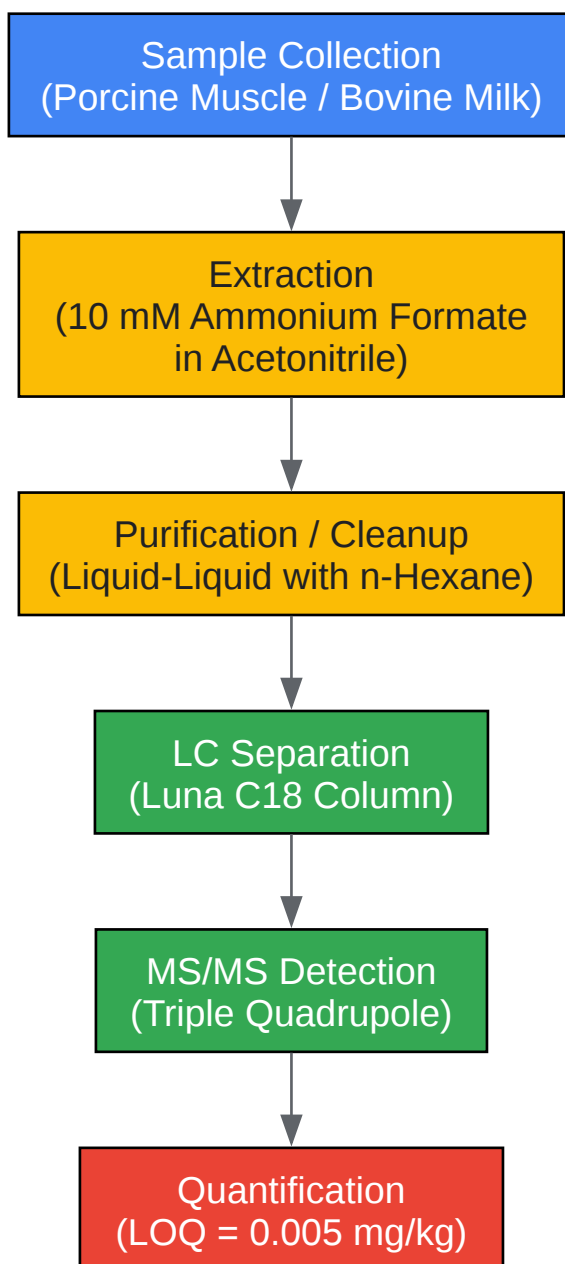
Analytical Detection in Biological Matrices

Validated methods for the detection of **Toldimfos** residues in animal products like milk and muscle tissue have been developed, primarily using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Method: LC-MS/MS for **Toldimfos** in Porcine Muscle and Bovine Milk[[14](#)][[15](#)][[16](#)]

- Sample Extraction: The drug is extracted from the matrix using 10 mM ammonium formate in acetonitrile.
- Purification (Lipid Removal): The extract is purified using n-hexane. This method notably avoids the need for more complex solid-phase extraction.[[14](#)][[15](#)]
- Chromatographic Separation: A Luna C18 column is used for separation.
- Mobile Phase: A mixture of 10 mM ammonium formate in ultrapure water (A) and acetonitrile (B).
- Limit of Quantification (LOQ): 0.005 mg/kg.
- Recovery: 75.58% - 89.74%.

LC-MS/MS Analytical Workflow for Toldimfos in Tissue



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Caption: Experimental workflow for detecting **Toldimfos** in biological samples.

Method: UV Spectrophotometry for Residual Determination[12][17]

- Purpose: Validated for cleaning validation in manufacturing.

- Wavelength (λ_{max}): 270 nm.
- Diluent: HPLC grade water.
- Instrumentation: Shimadzu UV Spectrophotometer-2600.

Conclusion

Toldimfos (CAS 575-75-7) is a well-established veterinary pharmaceutical with a primary role as a metabolic stimulant through its participation in phosphorus metabolism. Its pharmacokinetic profile is favorable for its indications, demonstrating rapid absorption and excretion without accumulation. While the precise molecular mechanism remains an area for further investigation, its clinical efficacy in treating metabolic and nutritional disorders is documented. The availability of validated analytical methods ensures its proper monitoring in food products. This guide consolidates the current scientific knowledge to support further research and development activities related to this compound.

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